

Essential Safety and Logistics for Handling Aluminum-26

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Compound of Interest

Compound Name: Aluminum-26

Cat. No.: B1230959

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This document provides critical, immediate safety protocols and logistical plans for the handling and disposal of **Aluminum-26** (Al-26). Adherence to these procedures is essential for ensuring a safe laboratory environment and minimizing exposure to radiation.

Aluminum-26 is a radioactive isotope that decays via positron emission and electron capture to stable Magnesium-26.^{[1][2]} This decay process is accompanied by the emission of gamma rays and X-rays.^{[1][3]} With a long half-life of approximately 717,000 years, careful handling and disposal are paramount.^{[2][4][5]}

Radiological Data

A summary of the key radiological data for **Aluminum-26** is presented below for easy reference.

Property	Value
Half-Life	7.17 x 10 ⁵ years[1][5]
Primary Emissions	Positron (β+), Gamma (γ), X-rays[1][2][3]
Beta Energy (Max)	1.174 MeV (82% abundance)[6]
Gamma Energies	1.809 MeV (100% abundance), 0.511 MeV (164%), 1.130 MeV (3%)[6]
Specific Activity	4.19 x 10 ⁵ Ci/g[6]
Critical Organ	Red Marrow[6]
Routes of Intake	Ingestion, inhalation, puncture, wound, skin absorption[6]

Personal Protective Equipment (PPE)

The minimum required PPE when handling **Aluminum-26** includes disposable gloves, a lab coat, and safety glasses.[6][7] It is crucial to remove and discard any potentially contaminated PPE before leaving the designated radioactive material use area.[6][7]

Core PPE Requirements:

- Lab Coat: To protect skin and clothing from contamination.
- Safety Glasses: To shield the eyes from potential splashes.
- Disposable Gloves: To prevent skin contact with radioactive material.

Experimental Protocols: Safe Handling and Shielding

To minimize external exposure, it is essential to reduce exposure time, increase the distance from the radiation source, and use appropriate shielding.[6][7]

Shielding:

- Due to the emission of high-energy gamma rays, significant shielding is required. It is recommended to store **Aluminum-26** behind at least 2 inches (approximately 5 cm) of lead

shielding.[1][6][7]

- Waste containers should also be shielded as needed to maintain an accessible dose rate that is As Low As Reasonably Achievable (ALARA) and less than 2 mR/hr.[6]

Handling Procedures:

- Designate Work Area: Clearly define radioactive material use areas with tape labeled "radioactive".[6]
- Protect Surfaces: Cover laboratory benches with plastic-backed absorbent paper, changing it periodically or when contaminated.[6][7]
- Use Indirect Handling Tools: Employ tongs or other remote handling tools for unshielded sources and contaminated vessels to avoid direct hand contact.[6][7]
- Monitor Radiation Levels: An operational survey meter, such as a Geiger-Mueller with a pancake probe, must be present and turned on in the work area whenever **Aluminum-26** is handled.[6][7]
- Dosimetry: Always wear radiation dosimetry monitoring badges (body and ring) when handling **Aluminum-26**. [6][7]

Disposal Plan

Proper disposal of radioactive waste is critical. Adhere to your institution's specific waste handling and disposal procedures.[6]

Key Disposal Considerations:

- Waste Segregation: Avoid generating mixed waste (combinations of radioactive, biological, and chemical waste).[6][7]
- Labeling: All radioactive waste containers must be clearly labeled with the radioactive symbol, the isotope (Al-26), the activity level, and the date.
- Liquid Waste: Do not pour measurable quantities of radioactive material down the drain.[6] Contact your institution's Environmental Health and Safety (EHS) department for liquid waste

disposal needs.[7]

- Solid Waste: Place contaminated solid waste, such as gloves and absorbent paper, in designated and appropriately shielded radioactive waste containers.

Visualized Workflows and Relationships

To further clarify the necessary procedures and logical relationships, the following diagrams are provided.

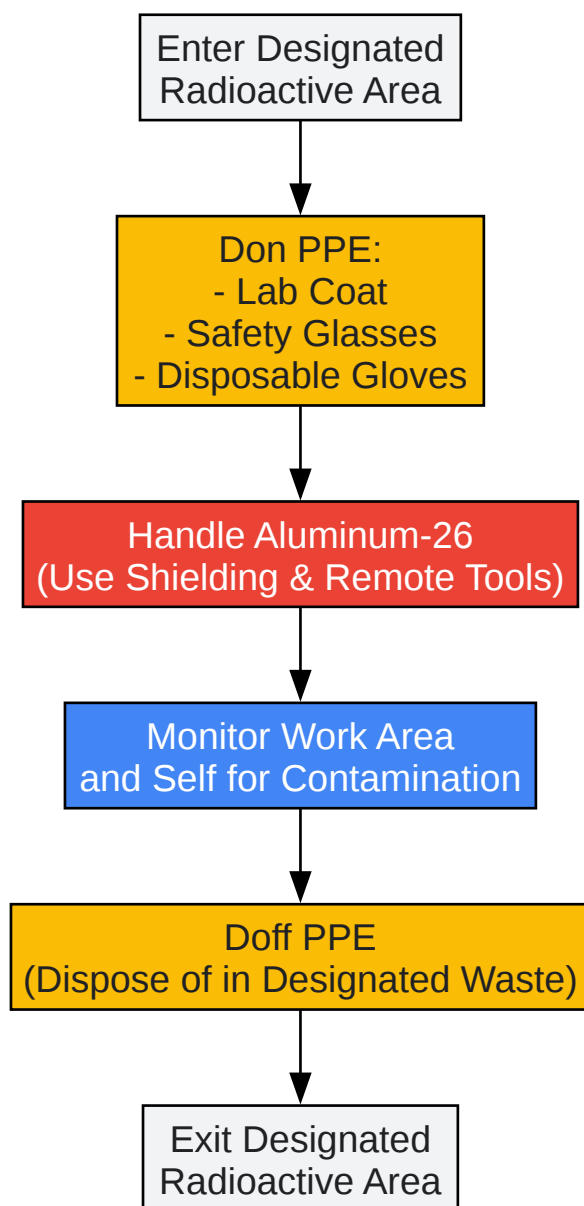


Figure 1: Personal Protective Equipment (PPE) Workflow for Handling Al-26

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Caption: PPE workflow for handling **Aluminum-26**.

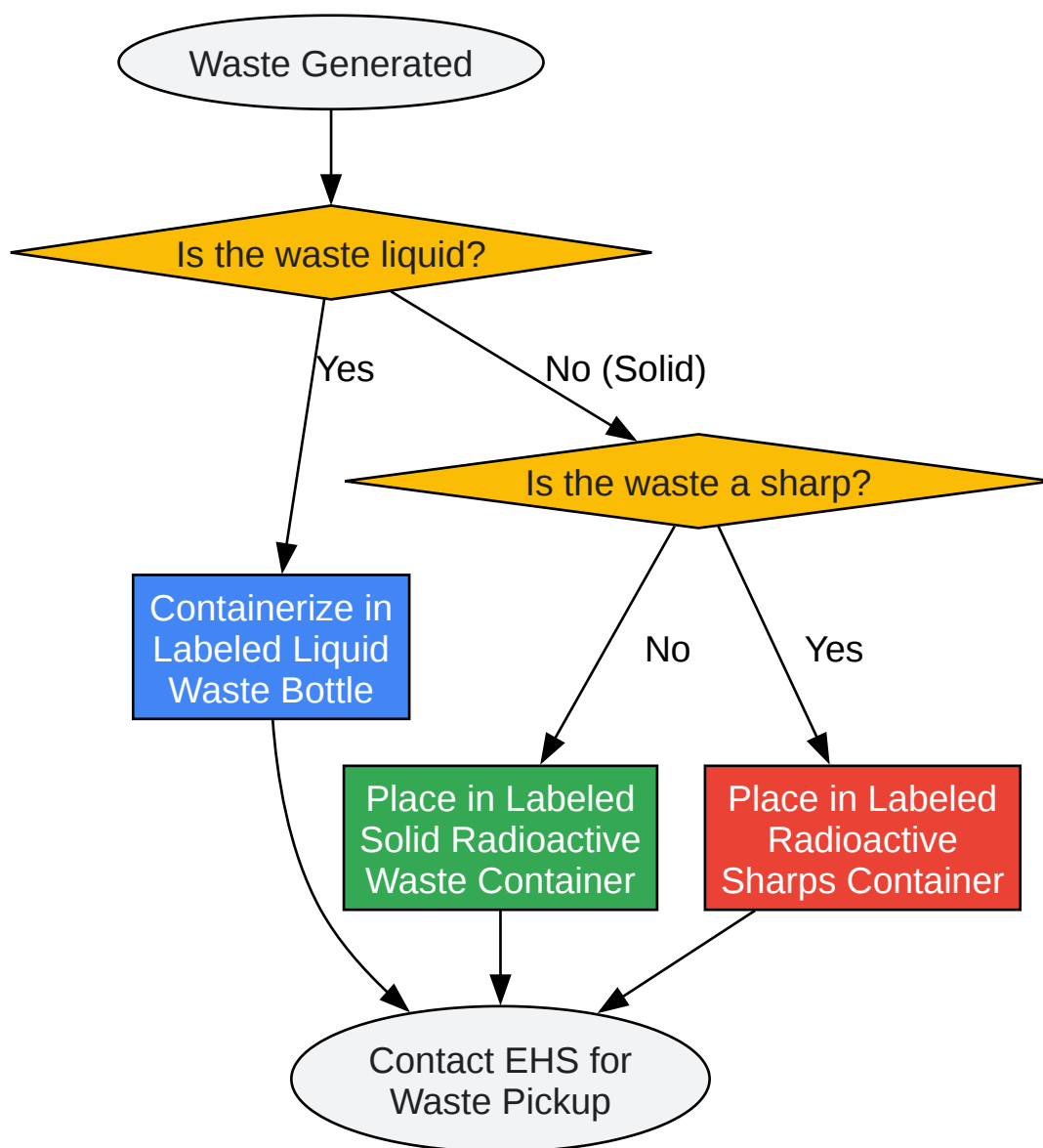


Figure 2: Decision Tree for Al-26 Waste Disposal

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Caption: Decision tree for **Aluminum-26** waste disposal.

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